

# An In-depth Technical Guide to 2,6-Diamino-4-nitrotoluene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,6-Diamino-4-nitrotoluene

Cat. No.: B1213746

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and safety protocols for **2,6-Diamino-4-nitrotoluene**. The information is intended for researchers, scientists, and professionals engaged in drug development and related chemical research fields.

## Molecular Structure and Properties

**2,6-Diamino-4-nitrotoluene**, with the chemical formula  $C_7H_9N_3O_2$ , is an aromatic amine.<sup>[1]</sup> The structure consists of a toluene backbone substituted with two amino groups at positions 2 and 6, and a nitro group at position 4. This substitution pattern confers specific chemical reactivity and physical properties to the molecule.

## Physicochemical Data

A summary of the key quantitative data for **2,6-Diamino-4-nitrotoluene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H9N3O2	PubChem[1]
Molecular Weight	167.17 g/mol	PubChem
Monoisotopic Mass	167.06947 Da	PubChem[1]
Appearance	Solid	Fisher Scientific
CAS Number	59229-75-3	AccuStandard[2]
IUPAC Name	2-methyl-5-nitrobenzene-1,3-diamine	PubChem[1]
Predicted XlogP	0.8	PubChem[1]

## Synthesis Protocols

The synthesis of **2,6-Diamino-4-nitrotoluene** can be achieved through the selective reduction of 2,4,6-trinitrotoluene (TNT). Two notable experimental procedures are outlined below.

### Two-Step Synthesis from TNT

A facile two-step synthesis involves the sequential and selective reduction of the nitro groups of TNT.[3] This method provides a controlled approach to achieving the desired diamino-nitro substitution pattern.

### One-Step Selective Reduction of TNT

A highly selective one-step synthesis method has been developed for the production of **2,6-Diamino-4-nitrotoluene** from TNT.[4]

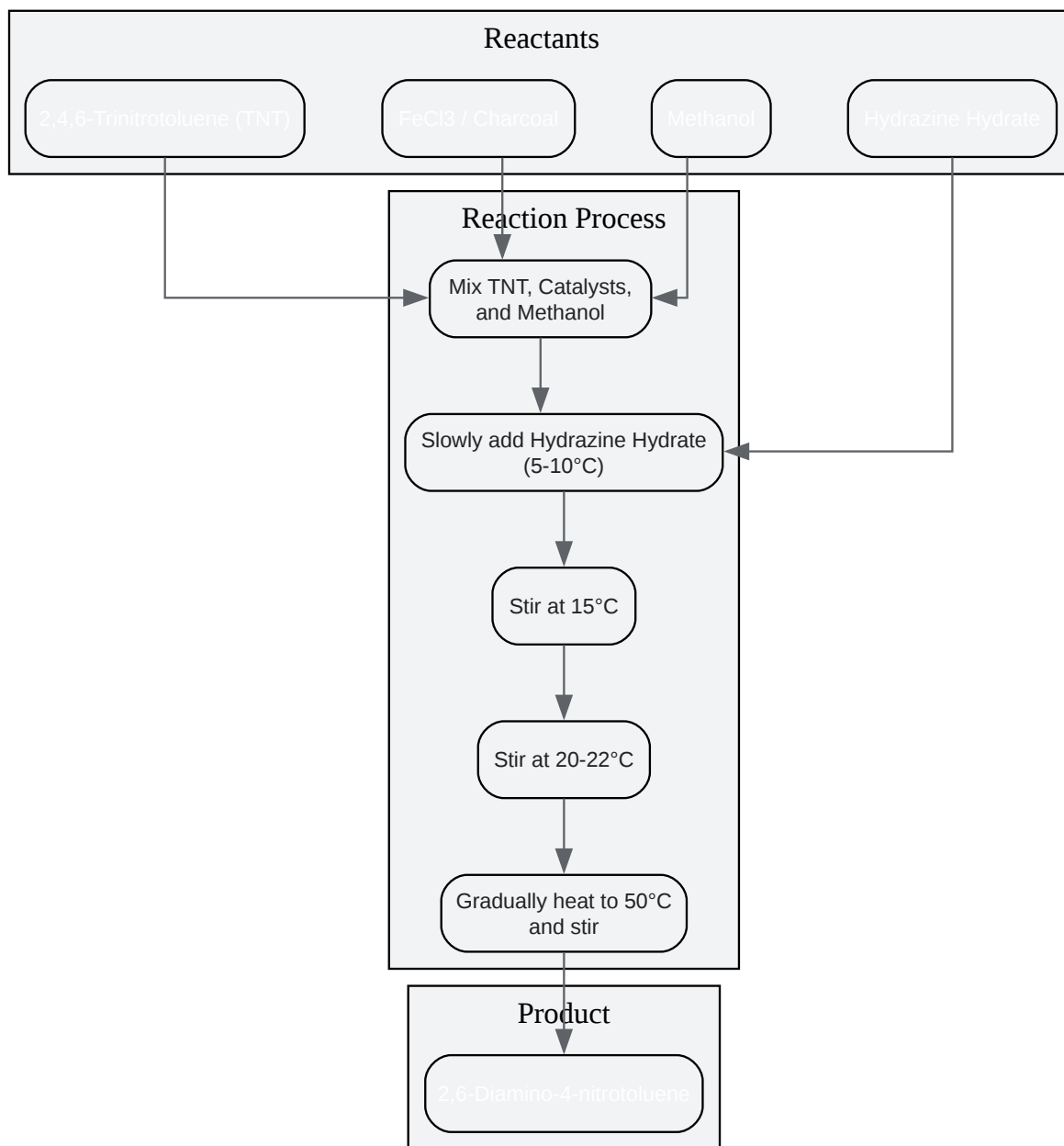
Experimental Protocol:

This method employs hydrazine hydrate as the reducing agent in the presence of ferric chloride (FeCl<sub>3</sub>) and charcoal as catalysts. The reaction is typically carried out in methanol.[4]

- Reactants: 2,4,6-trinitrotoluene (TNT), hydrazine hydrate, ferric chloride hexahydrate (FeCl<sub>3</sub>·6H<sub>2</sub>O), charcoal, methanol.

- Procedure: A mixture of TNT,  $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ , and charcoal is prepared in methanol. A solution of hydrazine hydrate in methanol is then added dropwise to this mixture over a period of 3 to 4.5 hours, while maintaining the temperature between 5-10°C. Following the addition, the reaction mixture is stirred for 2.5 hours at 15°C and then for an additional 5 hours at 20-22°C. The temperature is gradually increased to 50°C over 1.5 hours, and stirring is continued for another hour to complete the reaction.[\[4\]](#)
- Selectivity: The selectivity of the reduction of the ortho-nitro groups is a key feature of this method, allowing for the direct formation of **2,6-Diamino-4-nitrotoluene**.[\[4\]](#)

The logical workflow for the one-step synthesis is depicted in the following diagram:



[Click to download full resolution via product page](#)

Caption: One-step synthesis of **2,6-Diamino-4-nitrotoluene**.

## Safety and Handling

**2,6-Diamino-4-nitrotoluene** is a chemical that requires careful handling in a laboratory setting. It is suspected of causing genetic defects.

## Precautionary Measures

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection.[\[5\]](#)
- **Handling:** Obtain special instructions before use and do not handle until all safety precautions have been read and understood. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[\[5\]](#)
- **Storage:** Store in a locked up, dry, and well-ventilated place. Keep the container tightly closed. For maintaining product quality, refrigeration is recommended.[\[5\]](#)
- **Incompatible Materials:** Strong oxidizing agents and strong acids.[\[5\]](#)

## First-Aid Measures

- **If on Skin:** Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[5\]](#)
- **If Swallowed:** Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[\[5\]](#)
- **If Inhaled:** Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[5\]](#)
- **If in Eyes:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[5\]](#)

This guide is intended to provide a technical overview and does not replace a formal safety assessment. Always refer to the latest Safety Data Sheet (SDS) before handling this chemical.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PubChemLite - 2,6-diamino-4-nitrotoluene (C<sub>7</sub>H<sub>9</sub>N<sub>3</sub>O<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
- 2. accustandard.com [accustandard.com]
- 3. tandfonline.com [tandfonline.com]
- 4. tandfonline.com [tandfonline.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Diamino-4-nitrotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213746#2-6-diamino-4-nitrotoluene-molecular-structure-and-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)